

Application Notes and Protocols for 4-Propanoyloxy-DMT in Rodent Studies

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Compound of Interest

Compound Name: 4-Propanoyloxy DMT

CAS No.: 1373882-11-1

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of 4-Propanoyloxy-N,N-dimethyltryptamine (4-Propanoyloxy-DMT or 4-PrO-DMT) in rodent research. The document includes detailed experimental protocols, dosage information, and the underlying pharmacological pathways, designed to guide researchers in their study design and execution.

Introduction

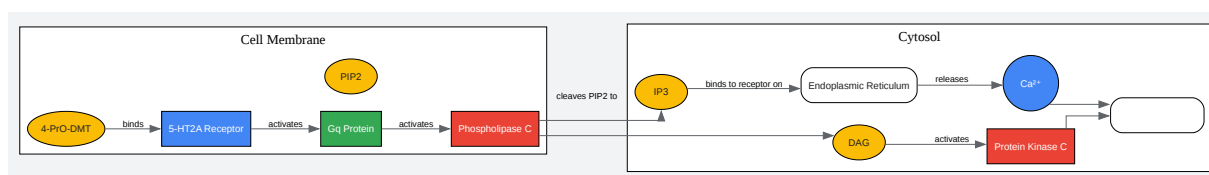
4-Propanoyloxy-N,N-dimethyltryptamine is a synthetic tryptamine and a structural analog of psilocybin.^[1] It is considered a prodrug of psilocin (4-hydroxy-N,N-dimethyltryptamine), the primary psychoactive metabolite of psilocybin.^[1] In rodent models, 4-Propanoyloxy-DMT is used to investigate the behavioral and physiological effects of serotonergic psychedelics, primarily through its action as an agonist at the serotonin 2A (5-HT_{2A}) receptor.^[1]

Pharmacological Profile

Mechanism of Action: 4-Propanoyloxy-DMT is hydrolyzed in vivo to psilocin, which then acts as a partial agonist at various serotonin receptors, with a particularly high affinity for the 5-HT_{2A}

subtype.[1] The psychedelic-like effects in rodents are primarily mediated by the activation of 5-HT2A receptors.[1]

Signaling Pathway: The activation of the 5-HT2A receptor, a Gq/G11 protein-coupled receptor, initiates a downstream signaling cascade. This involves the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG).[2][3][4] IP3 mediates the release of intracellular calcium (Ca^{2+}), while DAG activates protein kinase C (PKC).[2][3][4]



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Diagram 1: 5-HT2A Receptor Signaling Pathway.

Dosage and Administration in Rodent Studies

The following tables summarize the dosages of 4-Propanoxyloxy-DMT used in mouse studies and provide comparative dosage information for the related compound, 4-Acetoxy-DMT, in rat studies.

Table 1: 4-Propanoxyloxy-DMT Dosage in Mice

Behavioral/ Physiologic al Assay	Species/Strain	Route of Administration	Effective Dose Range (mg/kg)	Observed Effects	Reference
Head-Twitch Response (HTR)	Mouse	Subcutaneous (s.c.)	0.3 - 3	Dose-dependent increase in head twitches, indicative of psychedelic-like activity.	[1]
Hypolocomotion	Mouse	Subcutaneous (s.c.)	3 - 30	Dose-dependent decrease in locomotor activity.	[1]
Hypothermia	Mouse	Subcutaneous (s.c.)	3 - 30	Dose-dependent decrease in body temperature.	[1]

Table 2: 4-Acetoxy-DMT Dosage in Rats (for comparative purposes)

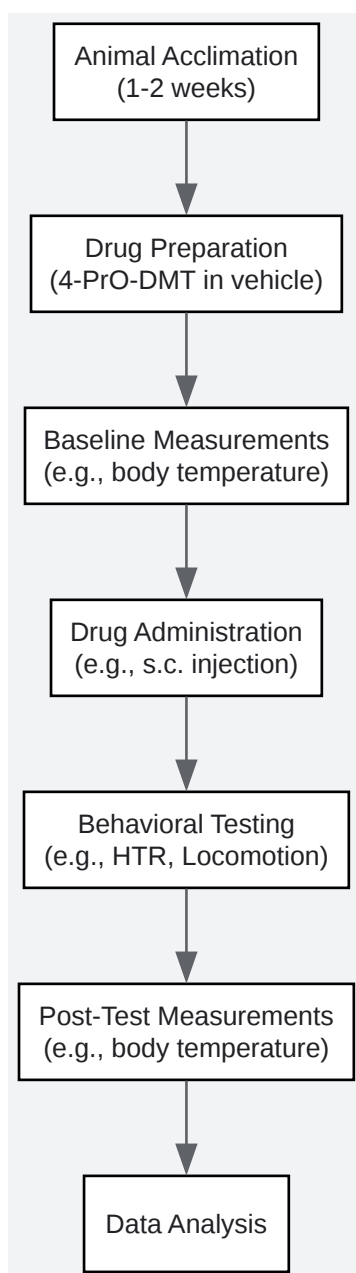
Behavioral Assay	Species/Strain	Route of Administration	Effective Dose (mg/kg)	Observed Effects	Reference
Drug Discrimination	Rat (Sprague-Dawley)	Intraperitoneal (i.p.)	2.5	Full substitution for the discriminative stimulus effects of DOM.	[3]

Experimental Protocols

The following are detailed protocols for key behavioral assays used to characterize the effects of 4-Propanoyloxy-DMT in rodents.

General Experimental Workflow

The general workflow for a typical behavioral study with 4-Propanoyloxy-DMT is outlined below.



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Diagram 2: General Experimental Workflow.

Drug Preparation and Administration

Materials:

- 4-Propanoyloxy-DMT (salt form, e.g., fumarate)
- Vehicle (e.g., sterile 0.9% saline)
- Vortex mixer
- Sterile syringes and needles (e.g., 27-gauge)

Protocol:

- Calculate the required amount of 4-Propanoyloxy-DMT based on the desired dose and the number of animals.
- Dissolve the compound in the vehicle. If solubility is an issue, a small amount of a co-solvent like DMSO can be used, with the final concentration of the co-solvent kept to a minimum.
- Vortex the solution until the compound is fully dissolved.
- Administer the solution to the animals via the desired route (e.g., subcutaneous injection). The injection volume should be appropriate for the size of the animal (e.g., 5-10 ml/kg for mice).

Head-Twitch Response (HTR) Assay

The HTR is a rapid, side-to-side head movement that is a characteristic behavioral response to 5-HT_{2A} receptor agonists in rodents and is used as a proxy for hallucinogenic potential.^[5]

Materials:

- Observation chambers (e.g., clear polycarbonate cages)
- Video recording equipment or automated HTR detection system

- Prepared 4-Propanoyloxy-DMT solution

Protocol:

- Allow mice to acclimate to the testing room for at least 30 minutes.
- Place each mouse individually into an observation chamber and allow for a 5-10 minute habituation period.
- Administer the prepared 4-Propanoyloxy-DMT solution or vehicle.
- Immediately after injection, begin recording the animal's behavior for a set period (e.g., 30-60 minutes).
- A trained observer, blind to the experimental conditions, should count the number of head twitches. Alternatively, an automated system can be used for detection and quantification.
- Analyze the data by comparing the number of head twitches in the drug-treated groups to the vehicle control group.

Locomotor Activity Assessment

This assay measures the spontaneous locomotor activity of rodents and is used to assess the stimulant or depressant effects of a compound.

Materials:

- Open-field activity chambers equipped with infrared beams or video tracking software.
- Prepared 4-Propanoyloxy-DMT solution.

Protocol:

- Acclimate the animals to the testing room.
- Administer the prepared 4-Propanoyloxy-DMT solution or vehicle.
- Immediately place the animal into the center of the open-field arena.

- Record locomotor activity for a predetermined duration (e.g., 30-60 minutes).
- Key parameters to analyze include total distance traveled, time spent in the center versus the periphery of the arena, and rearing frequency.
- Compare the activity levels between the different treatment groups.

Body Temperature Measurement

Changes in core body temperature can be an indicator of a compound's physiological effects.

Materials:

- Rectal thermometer for rodents or an implantable telemetry system.
- Prepared 4-Propanoyloxy-DMT solution.

Protocol:

- Measure the baseline body temperature of each animal before drug administration.
- Administer the prepared 4-Propanoyloxy-DMT solution or vehicle.
- At specified time points after administration (e.g., 15, 30, 60, 90, and 120 minutes), measure the body temperature again.
- For rectal measurements, lubricate the probe and gently insert it to a consistent depth.
- Analyze the change in body temperature from baseline for each treatment group.

Drug Discrimination Assay

This assay is used to determine if a novel compound produces subjective effects similar to a known drug.

Materials:

- Operant conditioning chambers with two levers and a food dispenser.

- Training drug (e.g., DOM) and test drug (4-Propanoyloxy-DMT).
- Food pellets as reinforcers.

Protocol:

- Training Phase:
 - Food-deprived rats are trained to press one lever after an injection of the training drug (e.g., 0.5 mg/kg DOM, i.p.) to receive a food reward.
 - On alternate days, they are trained to press the other lever after a saline injection to receive a food reward.
 - Training continues until the rats reliably press the correct lever (>85% accuracy).[6]
- Testing Phase:
 - Once trained, various doses of 4-Propanoyloxy-DMT are administered.
 - The rat is placed in the operant chamber, and the percentage of responses on the drug-appropriate lever is recorded.
 - Full substitution (typically >80% responding on the drug-appropriate lever) indicates that the test compound produces similar subjective effects to the training drug.[3]

Conclusion

The protocols and data presented provide a foundation for conducting rodent studies with 4-Propanoyloxy-DMT. By utilizing these standardized assays, researchers can effectively characterize the psychedelic-like, locomotor, and physiological effects of this compound, contributing to a better understanding of its pharmacological profile and potential therapeutic applications. Adherence to detailed and consistent methodologies is crucial for obtaining reliable and reproducible data in this area of research.

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